

molecular weight and formula C₁₅H₁₄N₂O₂

benzimidazole

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Compound of Interest

Compound Name: 2-(3,4-dimethoxyphenyl)-1H-benzimidazole

CAS No.: 2620-85-1

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An In-Depth Technical Guide to the Benzimidazole Derivative C₁₅H₁₄N₂O₂

Abstract

The benzimidazole scaffold is a cornerstone in medicinal chemistry, recognized as a "privileged structure" due to its presence in a multitude of pharmacologically active agents.^{[1][2]} This guide provides a comprehensive technical overview of a representative benzimidazole derivative with the molecular formula C₁₅H₁₄N₂O₂. While the formula C₁₅H₁₄N₂O₂ is notably shared by non-benzimidazole anticonvulsants such as Licarbazepine^{[3][4]}, this paper will focus on a plausible isomeric structure within the benzimidazole class to explore its physicochemical properties, potential synthetic pathways, analytical characterization, and prospective biological significance. This document is intended for researchers, scientists, and professionals in the field of drug development, offering a synthesized framework of expert knowledge and actionable protocols.

Introduction to the Benzimidazole Core and the C₁₅H₁₄N₂O₂ Isomer

Benzimidazole is a bicyclic aromatic heterocycle, consisting of a fusion between a benzene and an imidazole ring.^{[5][6]} This structural motif is isosteric to naturally occurring purines, allowing benzimidazole derivatives to interact with a wide array of biological targets with high affinity.^[2] The versatility of the benzimidazole nucleus allows for substitutions at various positions, which significantly influences the molecule's pharmacokinetic and pharmacodynamic properties.^{[7][8]}

For the purpose of this guide, we will consider a representative isomer of C₁₅H₁₄N₂O₂: 2-(4-methoxyphenyl)-1H-benzo[d]imidazole-5-carboxamide. This structure incorporates the key benzimidazole core and satisfies the specified molecular formula.

Molecular Structure

Caption: 2D structure of a representative C₁₅H₁₄N₂O₂ benzimidazole isomer.

Physicochemical and Computed Properties

The physicochemical properties of a drug candidate are critical for its absorption, distribution, metabolism, and excretion (ADME) profile.

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C15H14N2O2	-
Molecular Weight	266.29 g/mol	Computed
Exact Mass	266.1055 Da	Computed
LogP (estimated)	2.5 - 3.5	Analog-based Estimation
Topological Polar Surface Area (TPSA)	82.1 Å ²	Computed
Hydrogen Bond Donors	2	Computed
Hydrogen Bond Acceptors	3	Computed
Rotatable Bonds	2	Computed

Note: Values are computed or estimated based on the proposed structure and general benzimidazole properties.

Benzimidazoles are generally weak bases and can be amphoteric.[6][9] The NH group in the imidazole ring is weakly acidic, allowing for the formation of salts with strong bases.[9] Solubility is typically higher in polar organic solvents and acidic aqueous solutions.[9]

Synthesis and Characterization

The synthesis of 2-substituted benzimidazoles is well-established, with the most common method being the condensation of an o-phenylenediamine with a carboxylic acid or its derivative.[10][11]

Synthetic Workflow Diagram



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Caption: Proposed synthetic workflow for the target C₁₅H₁₄N₂O₂ benzimidazole.

Experimental Protocol: Synthesis

- Step 1: Condensation Reaction:
 - In a round-bottom flask, combine equimolar amounts of 4-nitro-o-phenylenediamine and 4-methoxybenzoic acid.[\[11\]](#)
 - Add polyphosphoric acid (PPA) as a catalyst and solvent.
 - Heat the mixture under reflux for 4-6 hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).[\[12\]](#)
 - After completion, cool the reaction mixture and pour it into ice-cold water.
 - Neutralize with a sodium hydroxide solution to precipitate the crude product, 2-(4-methoxyphenyl)-5-nitro-1H-benzimidazole.
 - Filter, wash with water, and dry the solid. Recrystallize from ethanol if necessary.[\[13\]](#)
- Step 2: Reduction of the Nitro Group:
 - Suspend the nitro-benzimidazole intermediate in ethanol.
 - Add an excess of a reducing agent, such as stannous chloride (SnCl₂) in concentrated hydrochloric acid.
 - Reflux the mixture for 2-3 hours until the starting material is consumed (monitored by TLC).
 - Cool the reaction and neutralize with a base (e.g., NaOH) to precipitate the amine product.
 - Extract the product with an organic solvent (e.g., ethyl acetate), dry the organic layer, and evaporate the solvent to obtain 2-(4-methoxyphenyl)-1H-benzimidazol-5-amine.
- Step 3: Formation of the Carboxamide:

- This step is a conceptual adaptation, as the proposed isomer has a carboxamide group. A more direct synthesis would involve starting with a diamine already containing the carboxamide precursor. For the sake of a multi-step synthesis illustration, one could hypothetically convert the amine to a nitrile and then hydrolyze it to a carboxamide. A more direct route is often preferred in practice.

Analytical Characterization

The synthesized compound must be rigorously characterized to confirm its structure and purity.

- FT-IR Spectroscopy: To identify characteristic functional groups. Expected peaks would include N-H stretching (around 3400-3200 cm^{-1}), C=O stretching of the amide (around 1680-1640 cm^{-1}), and C-N stretching.[13]
- ^1H and ^{13}C NMR Spectroscopy: To elucidate the complete chemical structure by analyzing the chemical shifts, integration, and coupling constants of protons and carbons.[14][15]
- Mass Spectrometry (MS): To confirm the molecular weight and fragmentation pattern of the compound. High-resolution mass spectrometry (HRMS) would be used to verify the elemental composition.[14][15]
- Elemental Analysis: To determine the percentage composition of C, H, and N, and compare it with the calculated values for $\text{C}_{15}\text{H}_{14}\text{N}_2\text{O}_2$. [16]

Potential Biological Activities and Mechanism of Action

The benzimidazole scaffold is a versatile pharmacophore with a wide range of documented biological activities.[1][2][7]

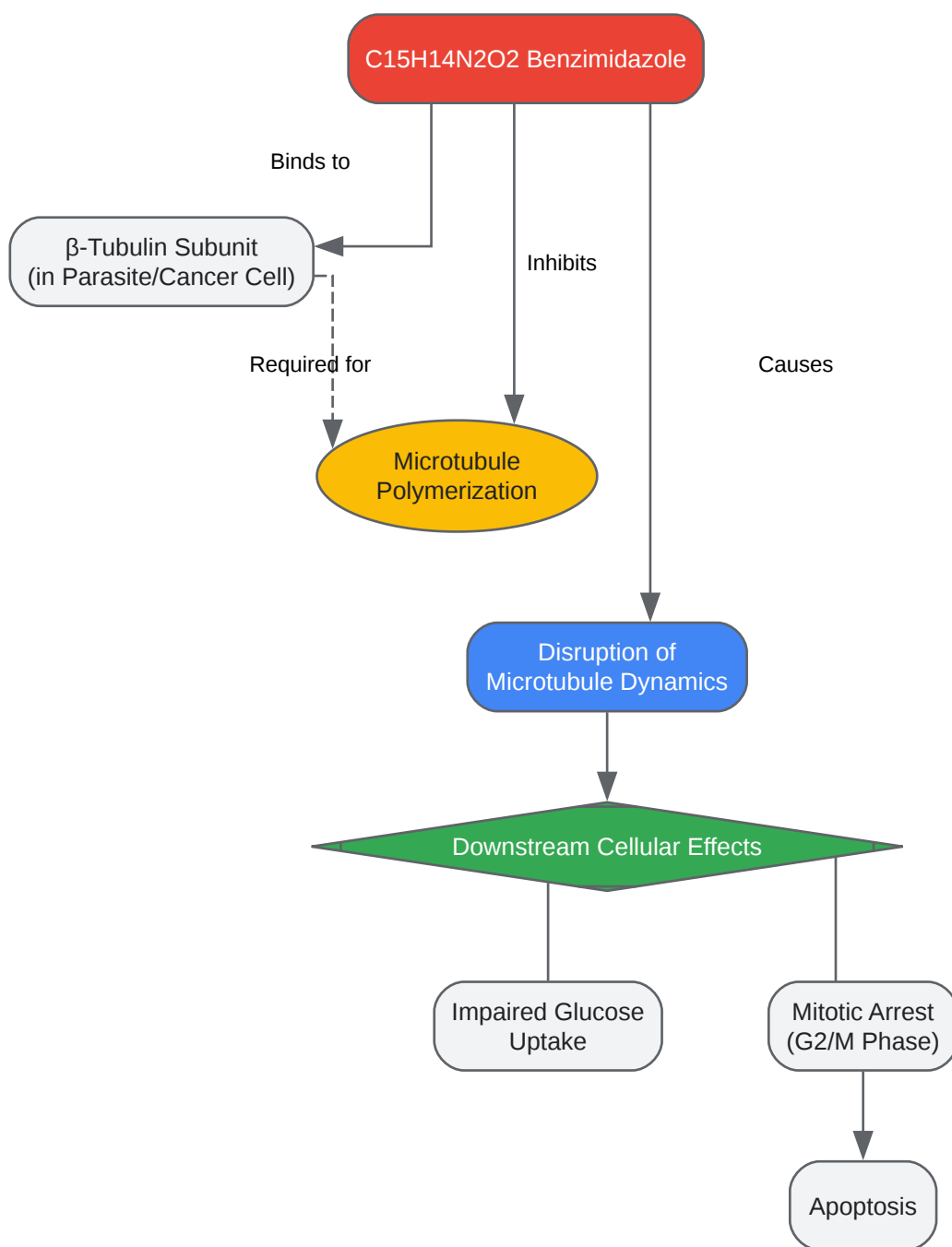
Potential Therapeutic Applications:

- Anthelmintic: Benzimidazole-based drugs like albendazole and mebendazole are broad-spectrum anthelmintics.[5][17] Their primary mechanism of action is the inhibition of tubulin polymerization in parasites, which disrupts cellular integrity and glucose uptake.[17][18][19]

- Anticancer: Certain benzimidazole derivatives exhibit potent anticancer activity by targeting microtubule dynamics, similar to their anthelmintic action, leading to mitotic arrest and apoptosis in cancer cells.[7]
- Antimicrobial: The benzimidazole nucleus is found in compounds with activity against various bacteria and fungi.[1][8][20]
- Antiviral: Some benzimidazole derivatives have shown promise as antiviral agents.[21]

Hypothesized Mechanism of Action: Tubulin Inhibition

A primary and well-studied mechanism for many bioactive benzimidazoles is their interaction with β -tubulin.[18]



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